A Comparative Guide to the Structure-Activity Relationship of Benzothiophene Analogs

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Compound of Interest

Compound Name:	*2-Acetyl-3-methylbenzo[b]thiophene*
CAS No.:	*18781-31-2*
Cat. No.:	*B101703*

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The benzothiophene scaffold is a privileged structure in medicinal chemistry, forming the core of numerous compounds with a wide array of biological activities.[1][2] This guide provides a comparative analysis of the structure-activity relationships (SAR) of various benzothiophene analogs, focusing on their anticancer and antimicrobial properties. The information is targeted towards researchers, scientists, and drug development professionals, offering a concise summary of key findings, experimental data, and methodologies.

Anticancer Activity of Benzothiophene Analogs

Benzothiophene derivatives have shown significant potential as anticancer agents by targeting various mechanisms, including tubulin polymerization and kinase inhibition.[3][4][5]

A series of benzothiophene acrylonitrile analogs, structurally resembling the natural anticancer agent combretastatin, have been synthesized and evaluated for their cytotoxic activity against a panel of 60 human cancer cell lines.[3][5] The core structure involves a benzothiophene ring and a substituted phenyl ring connected by an acrylonitrile bridge. The SAR studies have revealed several key features influencing their anticancer potency.

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Key SAR Findings:

- Stereochemistry: The E-isomers of these acrylonitrile analogs generally exhibit more potent growth inhibitory activity compared to their corresponding Z-isomers.[3]
- Substitution on the Phenyl Ring: The presence and position of methoxy groups on the phenyl ring are critical for activity. Analogs with a 3,4,5-trimethoxyphenyl moiety tend to show the highest potency.[3]
- Position of the Acrylonitrile Moiety: The point of attachment of the acrylonitrile group to the benzothiophene ring (position 2 vs. 3) also influences activity.[3]

Table 1: Growth Inhibition (GI_{50}) of Benzothiophene Acrylonitrile Analogs Against Various Cancer Cell Lines[3]

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Compound	Structure	Cancer Cell Line	GI_{50} (nM)
5	Z-3-(benzo[b]thiophen-2-yl)-2-(3,4,5-trimethoxyphenyl)acrylonitrile	Leukemia (CCRF-CEM)	13.1
Non-Small Cell Lung Cancer (HOP-92)		12.5	
Colon Cancer (HCT-116)		12.1	
6	Z-3-(benzo[b]thiophen-2-yl)-2-phenylacrylonitrile	Leukemia (CCRF-CEM)	97.8
Non-Small Cell Lung Cancer (HOP-92)		102	
Colon Cancer (HCT-116)		105	
13	E-3-(benzo[b]thiophen-2-yl)-2-(3,4,5-trimethoxyphenyl)acrylonitrile	Leukemia (CCRF-CEM)	< 10.0
Non-Small Cell Lung Cancer (HOP-92)		< 10.0	
Colon Cancer (HCT-116)		< 10.0	

Certain 5-hydroxybenzothiophene derivatives have been identified as potent multi-target kinase inhibitors, showing promise in overcoming chemoresistance in cancer.[4][6] These compounds have been evaluated against a panel of kinases, and their anticancer activity has been tested in various cancer cell lines.

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Key SAR Findings:

- A hydrazide moiety attached to the 5-hydroxybenzothiophene scaffold was found to be crucial for potent multi-target kinase inhibition.[4][6]

Table 2: Kinase Inhibition (IC_{50}) and Anticancer Activity of 5-Hydroxybenzothiophene Hydrazide Derivative 16b[4][6]

Target Kinase	IC_{50} (nM)	Cancer Cell Line	IC_{50} (μM)
Clk4	11	HCT-116 (Colon)	10.5
DRAK1	87	A549 (Lung)	12.3
Haspin	125.7	U87MG (Glioblastoma)	7.2
Clk1	163	Hela (Cervical)	9.8
Dyrk1B	284		
Dyrk1A	353.3		

Antimicrobial Activity of Benzothiophene Analogs

Benzothiophene derivatives have also been explored for their antimicrobial properties, with studies demonstrating their efficacy against a range of bacteria and fungi.[7][8]

Novel benzothiophene derivatives synthesized through coupling and electrophilic cyclization reactions have been tested against various microorganisms.[8] The SAR studies in this area are still emerging, but preliminary results indicate that specific substitutions can significantly enhance antimicrobial activity.

Key SAR Findings:

- The introduction of certain ethynyl and aminobenzoethynyl groups at the 3-position of the benzothiophene ring has been shown to result in high antibacterial activity, particularly against S. aureus.[8]

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- A trimethylsilylethynyl group at the 3-position has been associated with antifungal activity.

Table 3: Minimum Inhibitory Concentration (MIC) of Benzothiophene Analogs Against Various Microorganisms[8]

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Compound	Structure	S. aureus (ATCC 25923) MIC (µg/mL)	B. subtilis (ATCC 6633) MIC (µg/mL)	C. albicans (ATCC 10231) MIC (µg/mL)	A. niger (ATCC 16404) MIC (µg/mL)
10	3-iodo-2-(thiophen-2-yl)benzo[b]thiophene	>256	42.7	250	128
12E	3-(4-aminobenzoethynyl)-2-(thiophen-2-yl)benzo[b]thiophene	4-5.3	>256	>256	>256
12J	3-(2-aminobenzoethynyl)-2-(thiophen-2-yl)benzo[b]thiophene	16	>256	>256	>256
12K	3-(trimethylsilylethynyl)-2-(thiophen-2-yl)benzo[b]thiophene	>256	>256	>256	64
12L	3-ethynyl-2-(thiophen-2-yl)benzo[b]thiophene	4	>256	>256	>256

Experimental Protocols

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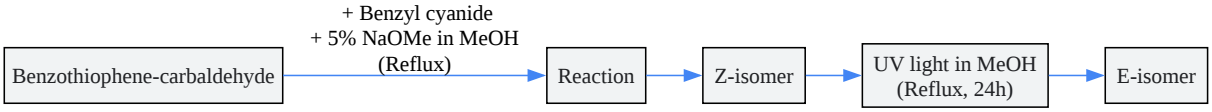
The synthesis of diarylacrylonitrile analogs was achieved by refluxing either benzo[b]thiophene-2-carbaldehyde or benzo[b]thiophene-3-carbaldehyde with various benzyl cyanides in 5% sodium methoxide in methanol. The E-isomers were obtained by refluxing the corresponding Z-isomers in methanol under ultraviolet (UV) light for 24 hours.



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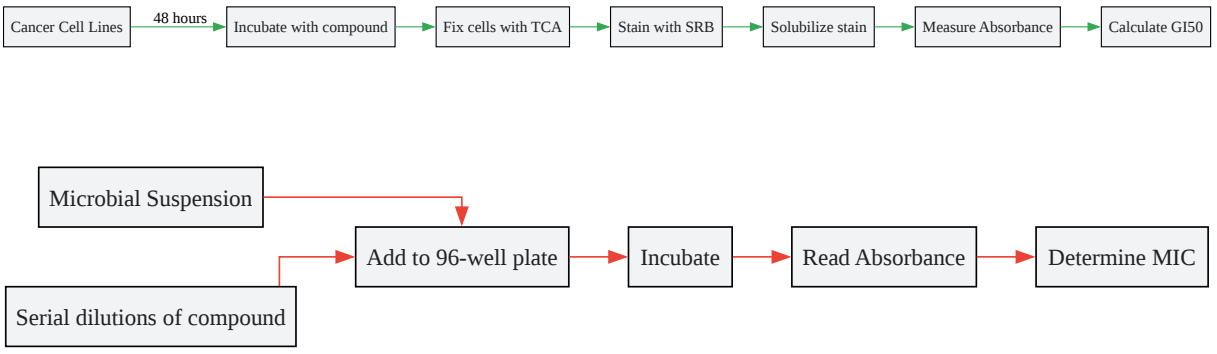
Synthesis of Benzothiophene Acrylonitriles.

The cytotoxic potency of the synthesized compounds was evaluated against the NCI-60 panel of human cancer cell lines. The assay is based on the sulforhodamine B (SRB) protein stain. The GI_{50} value, which is the drug concentration required to cause 50% growth inhibition, was determined from five-dose response curves.



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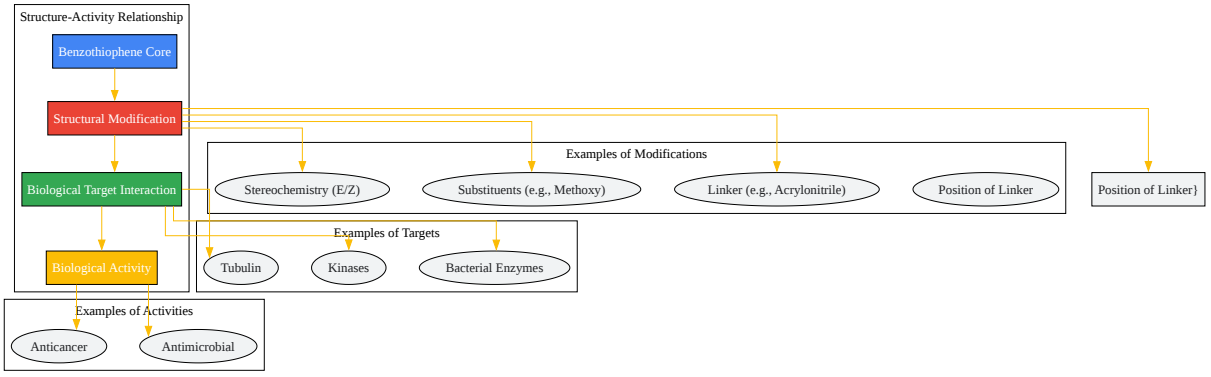

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